

Safe Handling of 1-Cyclopropyl-4-methoxy-1H-indole: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Cyclopropyl-4-methoxy-1H-indole

Cat. No.: B8152257

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Disclaimer: No specific Safety Data Sheet (SDS) for **1-Cyclopropyl-4-methoxy-1H-indole** was located. The following guidelines are based on a conservative assessment of safety data for structurally related compounds, including indole and various methoxy-substituted indoles and phenols. It is imperative to treat this compound with a high degree of caution, assuming it may possess hazards similar to or greater than its analogues. A thorough risk assessment should be conducted by qualified personnel before handling this substance.

Hazard Identification and Classification

Based on data for related compounds, **1-Cyclopropyl-4-methoxy-1H-indole** is anticipated to be harmful if swallowed, toxic in contact with skin, cause serious eye irritation, and may cause an allergic skin reaction.^{[1][2]} It is also suspected of causing genetic defects, cancer, and may damage fertility or the unborn child.^[1] The compound is expected to be toxic to aquatic life.^{[1][2]}

Table 1: GHS Hazard Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [2]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin[2]
Skin Sensitization	1	H317: May cause an allergic skin reaction[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2]
Carcinogenicity	2	H351: Suspected of causing cancer[1]
Reproductive Toxicity	1A	H360: May damage fertility or the unborn child[1]
Hazardous to the Aquatic Environment, Acute	2	H401: Toxic to aquatic life[1]
Hazardous to the Aquatic Environment, Chronic	3	H412: Harmful to aquatic life with long lasting effects

Physical and Chemical Properties

The exact physical and chemical properties of **1-Cyclopropyl-4-methoxy-1H-indole** are not readily available. The properties of 4-Methoxyindole are provided below as an estimate.

Table 2: Physical and Chemical Properties (4-Methoxyindole)

Property	Value
Physical State	Solid[3]
Appearance	White[3]
Molecular Formula	C9H9NO[3]
Molecular Weight	147.18 g/mol [3]
Melting Point	69 - 71 °C (156.2 - 159.8 °F)[3]
Boiling Point	181 - 183 °C (357.8 - 361.4 °F)[3]
Solubility	No information available[3]

Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical. The following represents the minimum required protection:

- Hand Protection: Wear impervious gloves (e.g., nitrile rubber) at all times. Change gloves immediately if contaminated.
- Eye/Face Protection: Use chemical safety goggles and a face shield.[3]
- Skin and Body Protection: Wear a lab coat, and consider additional protective clothing such as an apron or coveralls for larger quantities. Ensure clothing is changed immediately if contaminated.[3]
- Respiratory Protection: For operations that may generate dust or aerosols, use a NIOSH-approved respirator with an appropriate particulate filter.

Engineering Controls

- Ventilation: Handle this compound exclusively in a certified chemical fume hood.[4]
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.

Handling and Storage Protocol

- Handling:
 - Before use, ensure all safety precautions have been read and understood.[\[1\]](#)
 - Avoid all personal contact. Do not breathe dust, fumes, or vapors.[\[1\]](#)
 - Weigh and transfer the solid material in a fume hood to prevent inhalation of dust.
 - Prepare solutions in the fume hood.
 - Avoid contact with skin, eyes, and clothing.[\[3\]](#)
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly sealed, properly labeled container.
 - Keep in a cool, dry, and well-ventilated area.
 - Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
 - Consider storage under an inert atmosphere as some indole derivatives can be air-sensitive.[\[3\]](#)

First-Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek immediate medical attention.[\[4\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[4\]](#)

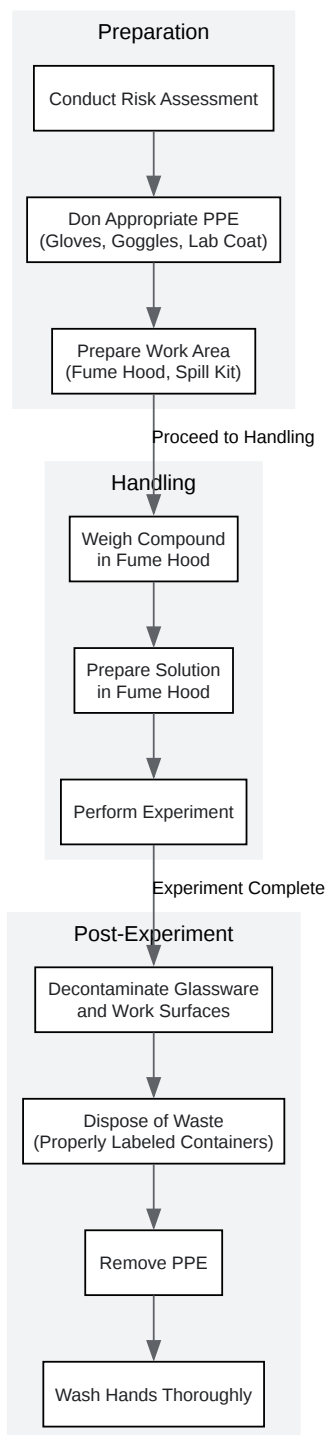
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[4\]](#)

Spill and Waste Disposal

- Spill Response:
 - Evacuate the area and prevent entry of unnecessary personnel.
 - Wear appropriate PPE as described in section 3.1.
 - For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.[\[3\]](#)
 - For solutions, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.
- Waste Disposal:
 - Dispose of waste material in accordance with all applicable federal, state, and local regulations.
 - Contact a licensed professional waste disposal service to dispose of this material.

Visualization of Experimental Workflow

Safe Handling Workflow for 1-Cyclopropyl-4-methoxy-1H-indole

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **1-Cyclopropyl-4-methoxy-1H-indole**.

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